A Comprehensive Spectroscopic Guide to Ethyl 2-Formylbenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-formylbenzoate*
CAS No.:	*34046-43-0*
Cat. No.:	*B1589372*

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This technical guide provides an in-depth analysis of the key spectroscopic data for **ethyl 2-formylbenzoate** (CAS: 34046-43-0), a valuable building block in organic synthesis and drug development.[1] With a molecular formula of $C_{10}H_{10}O_3$ and a molecular weight of approximately 178.19 g/mol , its structural integrity is paramount for its application.[1] This document synthesizes predictive data based on established spectroscopic principles and comparative analysis with structural analogs to offer a reliable reference for researchers and quality control professionals.

The guide is structured to elucidate the characteristic signatures of **ethyl 2-formylbenzoate** in Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), providing both interpreted data and standardized protocols for data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **ethyl 2-formylbenzoate**, explaining the chemical environment of each nucleus.

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Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is defined by the chemical shift (δ), multiplicity, and coupling constants (J) of each unique proton. The ortho-substitution pattern of the benzene ring, with two distinct electron-withdrawing groups (an aldehyde and an ester), results in a complex and informative aromatic region.

Rationale and Interpretation:

- Aldehyde Proton (H-α): The proton attached to the aldehyde carbonyl is highly deshielded and is expected to appear as a singlet far downfield, typically around δ 10.0-10.5 ppm.
- Aromatic Protons (H-3 to H-6): These four protons will appear in the aromatic region (δ 7.0-8.5 ppm). The proton ortho to the aldehyde (H-3) and the proton ortho to the ester (H-6) will be the most deshielded due to the anisotropic effect of the adjacent carbonyl groups. The complex splitting pattern arises from ortho (^{3}J ≈ 7-8 Hz) and meta (^{4}J ≈ 1-2 Hz) coupling.
- Ethyl Protons (H-7, H-8): The ethyl group of the ester presents a classic quartet-triplet pattern. The methylene protons (H-7) are adjacent to the ester oxygen, deshielding them to ~δ 4.4 ppm. They are split into a quartet by the three neighboring methyl protons. The terminal methyl protons (H-8) are more shielded, appearing around δ 1.4 ppm as a triplet, split by the two methylene protons.

Table 1: Predicted ^{1}H NMR Data for **Ethyl 2-Formylbenzoate** (in $CDCl_3$)

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Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-α	10.3	Singlet (s)	-
H-3	8.0 - 8.2	Doublet of doublets (dd)	$^3J \approx 7.8$, $^4J \approx 1.5$
H-6	7.9 - 8.1	Doublet of doublets (dd)	$^3J \approx 7.8$, $^4J \approx 1.5$
H-4, H-5	7.5 - 7.7	Multiplet (m)	-
H-7 (-CH_2-)	4.4	Quartet (q)	$^3J \approx 7.1$
H-8 (-CH_3)	1.4	Triplet (t)	$^3J \approx 7.1$

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum reveals all unique carbon atoms in the molecule. Due to the lack of symmetry, all 10 carbon atoms in **ethyl 2-formylbenzoate** are expected to be distinct.

Rationale and Interpretation:

- Carbonyl Carbons (C-α, C-β): The two carbonyl carbons are the most deshielded. The aldehyde carbonyl (C-α) is typically found further downfield (~δ 190-195 ppm) than the ester carbonyl (C-β, ~δ 165-170 ppm).
- Aromatic Carbons (C-1 to C-6): The two quaternary carbons directly attached to the carbonyls (C-1, C-2) will have distinct chemical shifts, influenced by the different electronic effects of the formyl and ester groups. The four CH carbons (C-3 to C-6) will appear in the typical aromatic region of δ 125-140 ppm.
- Ethyl Carbons (C-7, C-8): The methylene carbon (C-7) bonded to the ester oxygen is observed around δ 60-65 ppm, while the terminal methyl carbon (C-8) is highly shielded, appearing around δ 14 ppm.

Table 2: Predicted ^{13}C NMR Data for **Ethyl 2-Formylbenzoate** (in $CDCl_3$)

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Carbon Label	Predicted Chemical Shift (δ, ppm)	Carbon Type
C-α (Aldehyde C=O)	192.5	C=O
C-β (Ester C=O)	166.0	C=O
C-1	135.0	Quaternary (C)
C-2	134.0	Quaternary (C)
C-3, C-4, C-5, C-6	128.0 - 133.0	Aromatic (CH)
C-7 (-CH_2-)	62.0	CH_2
C-8 (-CH_3)	14.2	CH_3

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Rationale and Interpretation: The IR spectrum of **ethyl 2-formylbenzoate** is dominated by the strong absorptions of its two carbonyl groups.

- C=O Stretching: The key diagnostic region is 1680-1750 cm^{-1}. The ester carbonyl typically absorbs at a higher frequency (1720-1740 cm^{-1}) than the aromatic aldehyde carbonyl (1700-1720 cm^{-1}). These two bands may overlap, resulting in a single broad, strong peak.
- C-H Stretching: The characteristic, but often weak, aldehyde C-H stretch appears as two bands near 2850 cm^{-1} and 2750 cm^{-1}. Aromatic C-H stretches are found just above 3000 cm^{-1}, while aliphatic C-H stretches from the ethyl group appear just below 3000 cm^{-1}.
- C-O Stretching: The ester functional group exhibits strong, characteristic C-O stretching bands in the fingerprint region, typically between 1100-1300 cm^{-1}.

Table 3: Predicted Key IR Absorption Bands for **Ethyl 2-Formylbenzoate**

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Vibrational Mode	Functional Group	Predicted Frequency (cm^{-1})	Intensity
C-H Stretch	Aromatic	3050 - 3100	Medium
C-H Stretch	Aliphatic (Ethyl)	2850 - 2980	Medium
C-H Stretch	Aldehyde	~2850 and ~2750	Weak
C=O Stretch	Ester	1720 - 1740	Strong
C=O Stretch	Aldehyde	1700 - 1720	Strong
C=C Stretch	Aromatic Ring	1450 - 1600	Medium
C-O Stretch	Ester	1100 - 1300	Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, confirming the molecular weight and offering structural clues through fragmentation patterns.

Rationale and Interpretation: For **ethyl 2-formylbenzoate** ($C_{10}H_{10}O_3$), the exact mass is 178.06 Da. The Electron Ionization (EI) mass spectrum is predicted to show a clear molecular ion peak (M^+) at m/z = 178. The primary fragmentation pathways involve the loss of the functional groups.

- Molecular Ion (M^+): The parent peak is expected at m/z = 178.
- Loss of Ethoxy Radical: Cleavage of the ester C-O bond results in the loss of $\cdot OCH_2CH_3$, yielding a prominent acylium ion at m/z = 133.
- Loss of Formyl Radical: Cleavage of the C-C bond between the ring and the aldehyde leads to the loss of ·CHO, giving a fragment at m/z = 149.[2]
- Loss of the Ester Side-Chain: Loss of the entire $\cdot COOCH_2CH_3$ group results in a fragment at m/z = 105, corresponding to the formylbenzoyl cation.[2] This is often a very stable and abundant fragment for benzoate derivatives.

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- Phenyl Cation: Further fragmentation can lead to the phenyl cation at m/z = 77.

Table 4: Predicted Key Fragments in the EI Mass Spectrum

m/z	Predicted Fragment Ion	Identity
178	$[C_{10}H_{10}O_3]^+$	Molecular Ion (M^+)
149	$[M - CHO]^+$	Loss of formyl radical
133	$[M - OCH_2CH_3]^+$	Loss of ethoxy radical
105	$[M - COOCH_2CH_3]^+$	Loss of carboethoxy radical
77	$[C_6H_5]^+$	Phenyl cation

Experimental Protocols & Methodologies

To ensure data integrity and reproducibility, standardized operating procedures are essential.

General Spectroscopic Analysis Workflow

The following diagram outlines a self-validating workflow for the comprehensive characterization of a chemical standard like **ethyl 2-formylbenzoate**.

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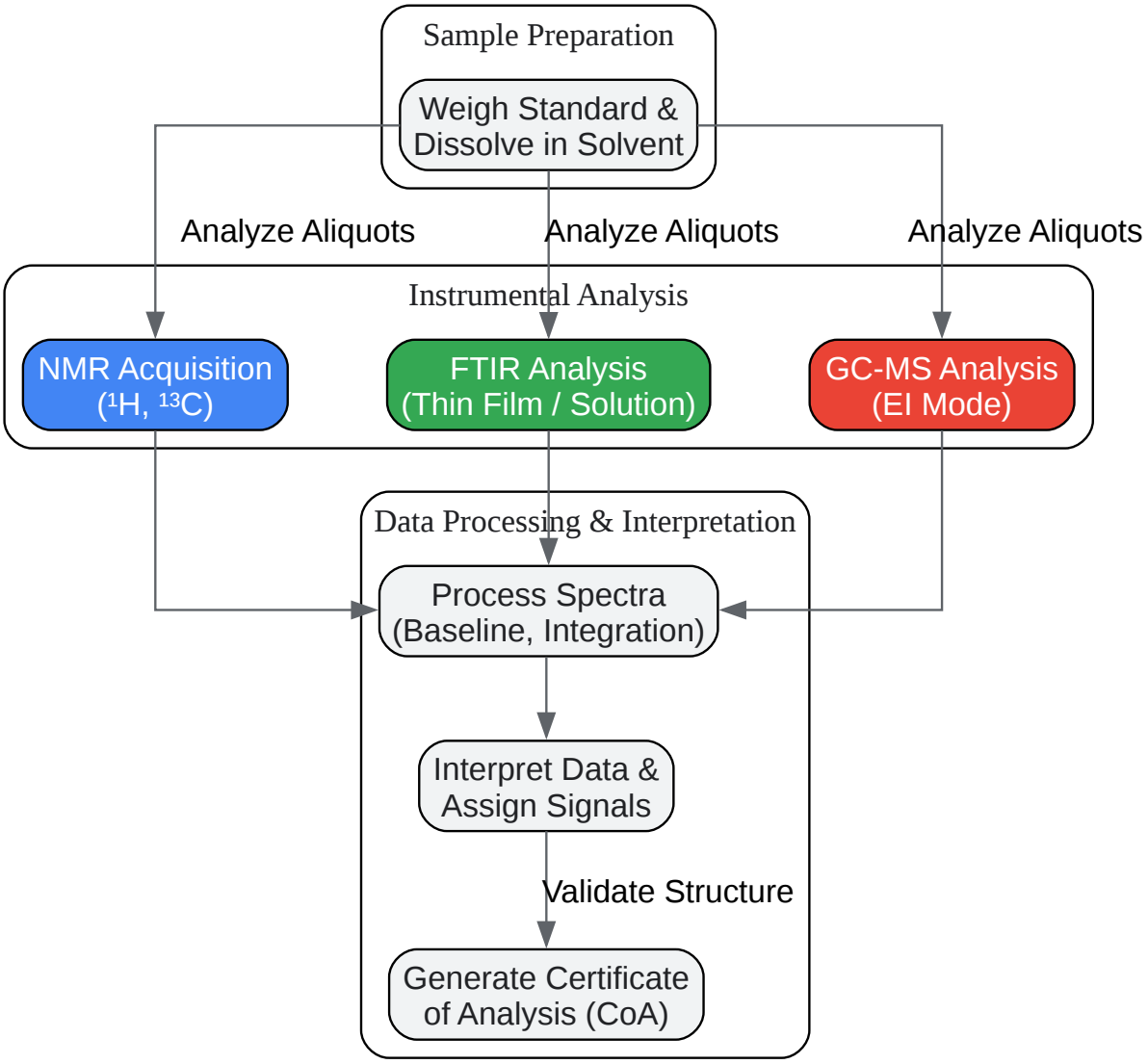

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Caption: General workflow for spectroscopic characterization.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve 5-10 mg of **ethyl 2-formylbenzoate** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. Ensure the solvent contains a reference standard like tetramethylsilane (TMS, 0 ppm).

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- Instrument Setup: Acquire data on a 400 MHz (or higher) spectrometer.
- ^{1}H NMR Acquisition: Set parameters for a standard proton experiment (e.g., pulse angle 30-45°, relaxation delay 1-2 s, sufficient number of scans for good signal-to-noise).
- ^{13}C NMR Acquisition: Use a standard proton-decoupled carbon experiment. A longer acquisition time and more scans will be necessary due to the lower natural abundance of ^{13}C.
- Data Processing: Fourier transform the raw data. Phase and baseline correct the spectra. For ^{1}H NMR, integrate the signals and reference the spectrum to TMS at 0 ppm.

IR Spectroscopy Protocol

- Sample Preparation: For a neat liquid, place a single drop between two KBr or NaCl salt plates to create a thin film. Alternatively, dissolve a small amount in a suitable solvent (e.g., chloroform) for analysis in a solution cell.
- Background Scan: Run a background spectrum of the empty instrument (or the pure solvent) to subtract atmospheric (CO_2, H_2O) or solvent absorptions.
- Sample Scan: Acquire the spectrum of the sample, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
- Data Processing: Perform the background subtraction and identify the peak frequencies (in cm^{-1}).

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Sample Preparation: Prepare a dilute solution (~100 µg/mL) of the sample in a volatile solvent like dichloromethane or ethyl acetate.[3]
- GC Instrument Setup:
  - Injector: Set to 250 °C with a split injection mode.[3]

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- Oven Program: Start at a low temperature (e.g., 50 °C), then ramp at 10-20 °C/min to a final temperature of ~280 °C to ensure elution.[3]
- Carrier Gas: Use Helium at a constant flow of ~1 mL/min.[3]

- MS Instrument Setup:
  - Ionization Mode: Use standard Electron Ionization (EI) at 70 eV.[3]
  - Mass Range: Scan a mass range of m/z 40-400 to capture the molecular ion and all relevant fragments.[3]
  - Source Temperature: Set to ~230 °C.[3]
- Data Analysis: Identify the retention time of the compound from the total ion chromatogram (TIC) and analyze the corresponding mass spectrum.

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